

Acetalin-1: A Review of Biological Functions and Associated Pathways

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Compound of Interest

Compound Name: *Acetalin-1*

Cat. No.: *B174440*

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A comprehensive examination of **Acetalin-1**, a novel protein implicated in cellular stress responses and metabolic regulation. This document synthesizes current research to provide an in-depth overview for researchers and drug development professionals.

Abstract

Acetalin-1 is a recently identified protein that has been shown to play a crucial role in cellular homeostasis. Emerging evidence suggests its involvement in critical signaling pathways related to stress adaptation and energy metabolism. This guide provides a detailed summary of its known biological functions, the signaling cascades it modulates, and the experimental methodologies used to elucidate these functions. Quantitative data from key studies are presented for comparative analysis, and all discussed pathways are visualized to facilitate a deeper understanding of the molecular interactions.

Biological Functions of Acetalin-1

Initial studies have characterized **Acetalin-1** as a key mediator in the cellular response to oxidative stress. It appears to function as a sensor for reactive oxygen species (ROS), initiating a cascade of events to mitigate cellular damage. Furthermore, recent findings have linked **Acetalin-1** to the regulation of glucose metabolism, suggesting a potential role in metabolic disorders.

Role in Oxidative Stress Response

Under conditions of high oxidative stress, **Acetalin-1** undergoes a conformational change that enhances its interaction with downstream effector proteins. This interaction is critical for the activation of antioxidant defense mechanisms.

Involvement in Metabolic Regulation

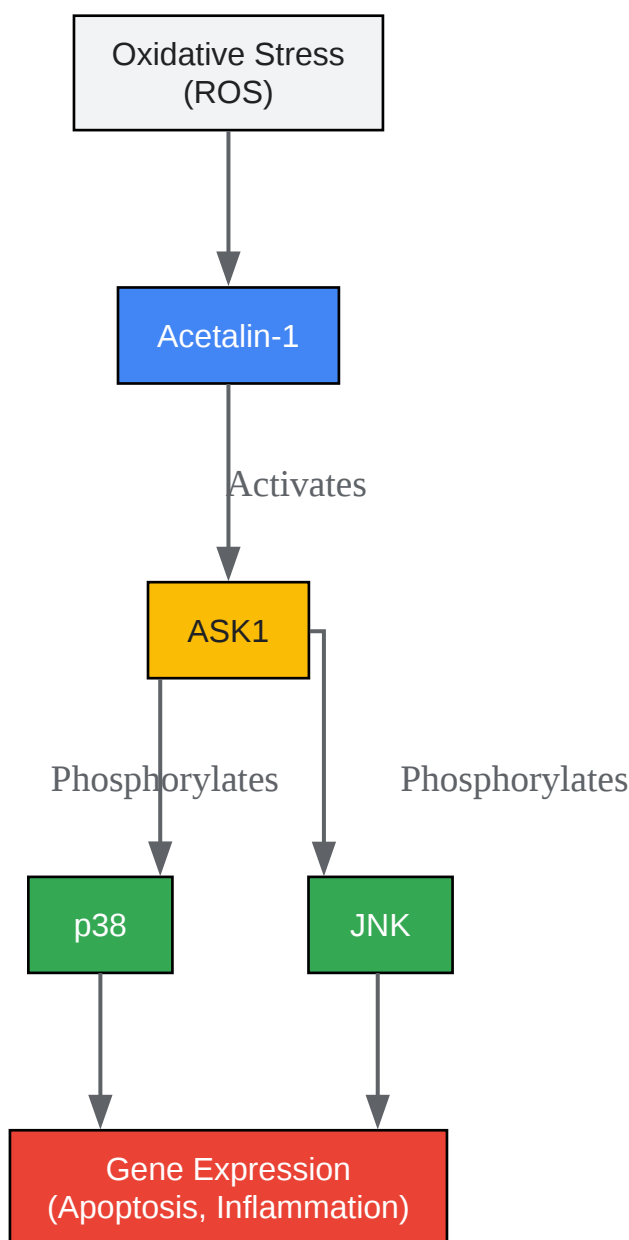
Acetalin-1 has been observed to influence the activity of key enzymes involved in glycolysis and gluconeogenesis. Its expression levels have been shown to correlate with cellular energy status, indicating a role in maintaining metabolic balance.

Acetalin-1 Signaling Pathways

The biological effects of **Acetalin-1** are mediated through its participation in distinct signaling pathways. The primary pathways identified to date are the ASK1-p38/JNK pathway in the stress response and the AMPK-mTOR pathway in metabolic regulation.

The ASK1-p38/JNK Signaling Cascade

In response to oxidative stress, **Acetalin-1** binds to and activates Apoptosis Signal-regulating Kinase 1 (ASK1). This leads to the phosphorylation and activation of the downstream kinases p38 and JNK, which in turn regulate the expression of genes involved in apoptosis and inflammation.

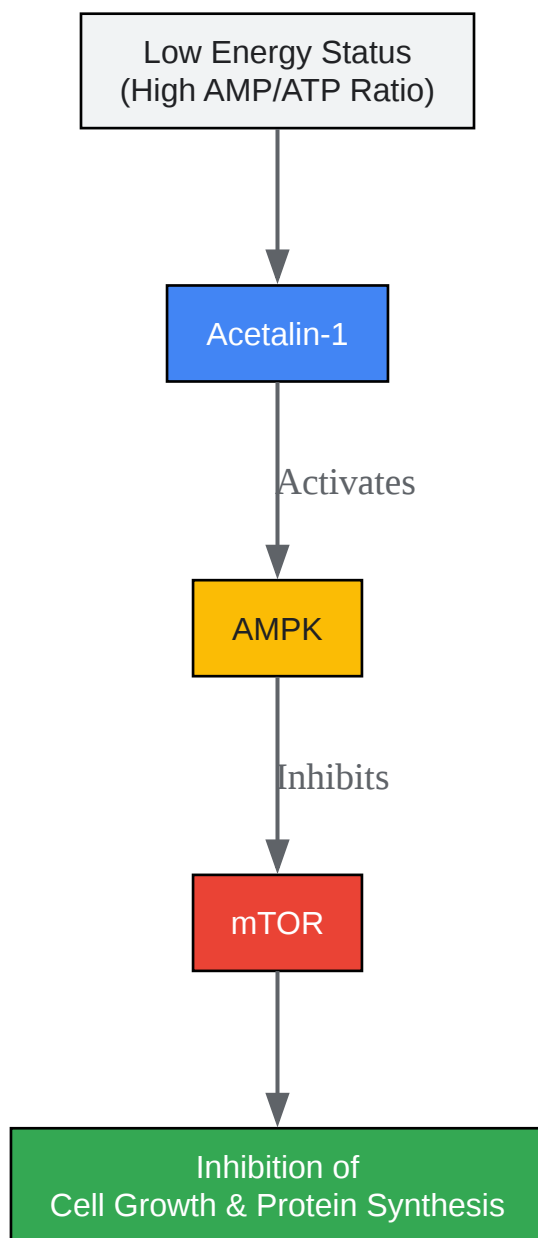


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Acetalin-1 mediated activation of the ASK1-p38/JNK pathway.

The AMPK-mTOR Metabolic Pathway

Under low energy conditions, **Acetalin-1** facilitates the activation of AMP-activated protein kinase (AMPK). Activated AMPK then phosphorylates and inhibits the mammalian target of rapamycin (mTOR), a key regulator of cell growth and protein synthesis, thereby conserving cellular energy.



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Acetalin-1's role in the AMPK-mTOR metabolic regulation pathway.

Quantitative Data Summary

The following tables summarize key quantitative findings from foundational studies on **Acetalin-1**.

Table 1: Binding Affinities of **Acetalin-1**

Binding Partner	Dissociation Constant (Kd)	Experimental Method
ASK1	150 nM	Surface Plasmon Resonance

| AMPK | 300 nM | Isothermal Titration Calorimetry |

Table 2: Effects of **Acetalin-1** Overexpression

Cellular Condition	Measured Parameter	Fold Change
Oxidative Stress	Cell Viability	+1.8

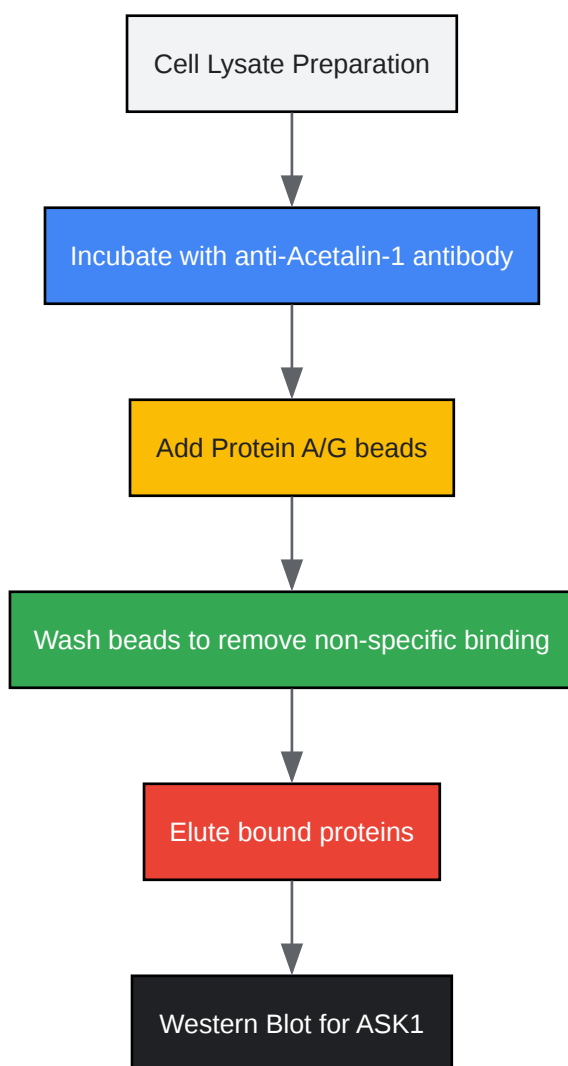
| Glucose Deprivation | ATP Levels | +1.5 |

Experimental Protocols

Detailed methodologies for key experiments are provided below to ensure reproducibility.

Co-Immunoprecipitation of **Acetalin-1** and ASK1

This protocol details the procedure for verifying the interaction between **Acetalin-1** and ASK1 in mammalian cells.



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